

2,3,5-Trichlorophenol chemical structure and IUPAC name

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Compound of Interest

Compound Name: *2,3,5-Trichlorophenol*

Cat. No.: *B165520*

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An In-depth Technical Guide to 2,3,5-Trichlorophenol

This guide provides a comprehensive overview of **2,3,5-Trichlorophenol**, a significant chlorinated organic compound. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical identity, structural characteristics, physical properties, and its role as a chemical intermediate.

Chemical Identity and Structure

IUPAC Name: The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **2,3,5-trichlorophenol**^[1].

Chemical Structure: **2,3,5-Trichlorophenol** is an aromatic compound. Its structure consists of a benzene ring substituted with one hydroxyl (-OH) group and three chlorine atoms at positions 2, 3, and 5. The molecular formula is C₆H₃Cl₃O^{[1][2][3]}. It is described as colorless crystals or a white chalky solid with a characteristic odor^{[1][2][4]}.

- SMILES: C1=C(C=C(C(=C1O)Cl)Cl)Cl^[1]
- InChI: InChI=1S/C6H3Cl3O/c7-3-1-4(8)6(9)5(10)2-3/h1-2,10H^{[1][3]}
- InChIKey: WWGQHTJIFOQAOC-UHFFFAOYSA-N^{[1][3]}

Physicochemical Properties

The quantitative properties of **2,3,5-Trichlorophenol** are summarized in the table below, providing essential data for handling, modeling, and experimental design.

Property	Value	Source(s)
Molecular Weight	197.45 g/mol	[1] [3] [4]
CAS Number	933-78-8	[1] [2] [3]
Melting Point	57-60 °C (135-138 °F)	[1] [4] [5]
Boiling Point	248-253 °C (478-480 °F) at 760 mmHg	[1] [2] [4] [5]
Water Solubility	771 mg/L at 25 °C (Slightly soluble)	[1] [4] [5]
Vapor Density	6.8 (air = 1)	[1]
LogP (Octanol-Water)	3.8	[1]
pKa	6.57 ± 0.15 (Predicted)	[4]
EINECS Number	213-272-2	[1] [4]

Experimental Protocols: Synthesis

A specific, detailed experimental protocol for the synthesis of **2,3,5-Trichlorophenol** is not readily available in the surveyed literature. However, general methodologies for the preparation of trichlorophenol isomers typically involve the controlled chlorination of phenol or dichlorophenol precursors.

General Approach: Chlorination of a Dichlorophenol Precursor

This method is adapted from procedures for synthesizing other trichlorophenol isomers, such as 2,4,5-trichlorophenol from 2,5-dichlorophenol, and should be considered a general, unvalidated approach for **2,3,5-Trichlorophenol**. The synthesis would likely involve the chlorination of a suitable dichlorophenol isomer, such as 2,3-dichlorophenol or 3,5-dichlorophenol.

Materials:

- Dichlorophenol precursor (e.g., 3,5-Dichlorophenol)
- Anhydrous Lewis acid catalyst (e.g., Aluminium chloride, AlCl_3)
- Inert polar aprotic solvent (e.g., 1,2-dichloroethane)
- Chlorine gas (Cl_2)
- Hydrochloric acid (HCl) for workup

Procedure:

- **Dissolution:** Dissolve the chosen dichlorophenol precursor in an inert solvent like 1,2-dichloroethane inside a reaction vessel equipped with a stirrer, gas inlet, and cooling system.
- **Catalyst Addition:** Cool the solution to a controlled temperature (e.g., 10-15°C) and add a catalytic amount of a Lewis acid, such as anhydrous aluminium chloride.
- **Chlorination:** Bubble chlorine gas slowly through the stirred mixture over several hours. The reaction is exothermic and the temperature must be carefully maintained within a narrow range to control isomer formation.
- **Monitoring:** Monitor the reaction progress using a suitable analytical technique, such as Gas Chromatography (GC), to track the consumption of the starting material and the formation of the trichlorophenol product.
- **Workup:** Once the reaction is complete, terminate the chlorine flow. Quench the reaction by adding water or dilute hydrochloric acid to decompose the catalyst.
- **Extraction & Purification:** Separate the organic layer. Wash it with water and then a mild base (e.g., sodium bicarbonate solution) to remove acidic impurities. The solvent is then removed under reduced pressure (e.g., rotary evaporation) to yield the crude product.
- **Final Purification:** The crude **2,3,5-trichlorophenol** can be purified by techniques such as recrystallization from a suitable solvent or fractional distillation.

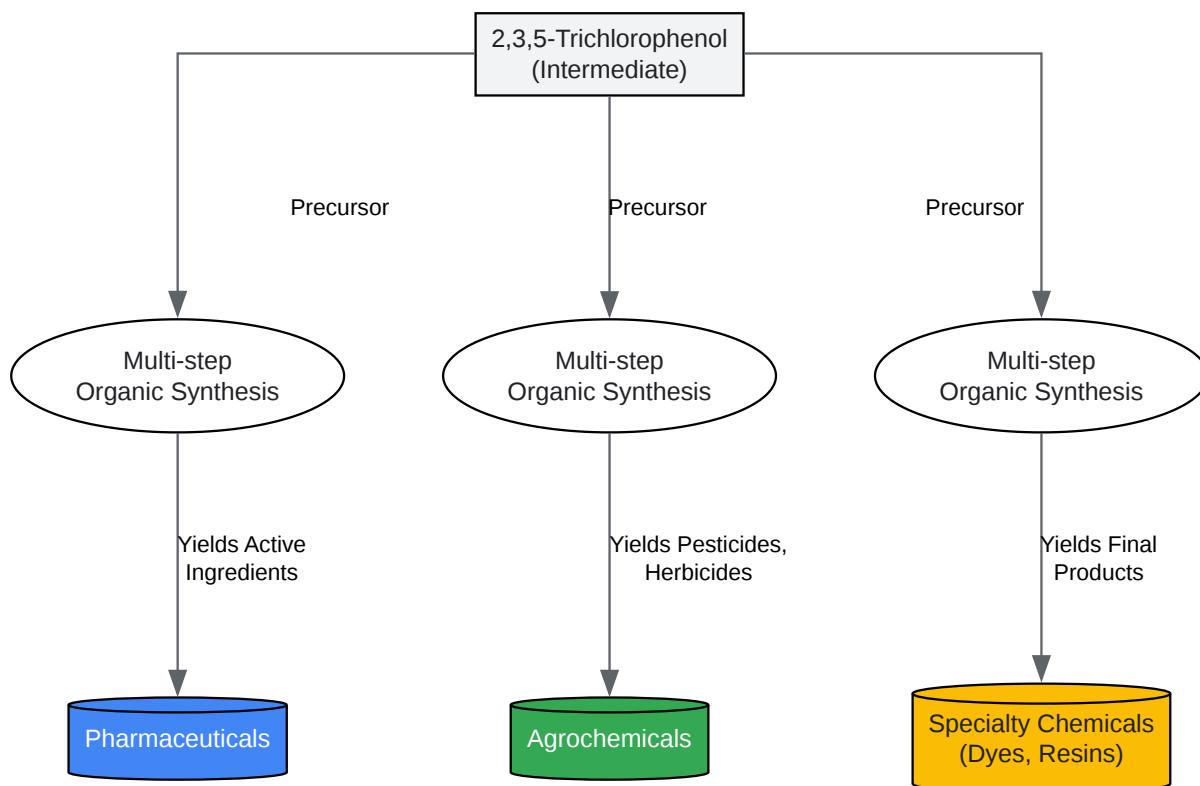
Disclaimer: This is a generalized protocol. The specific reaction conditions, including precursor choice, catalyst, temperature, and reaction time, would require optimization to selectively

synthesize the 2,3,5-isomer and minimize the formation of other isomers.

Industrial and Research Applications

2,3,5-Trichlorophenol serves as a versatile chemical intermediate, primarily in the synthesis of more complex molecules for industrial applications[2]. Its specific arrangement of chlorine atoms and the reactive hydroxyl group make it a valuable building block.

The following diagram illustrates the logical workflow of **2,3,5-Trichlorophenol** as a foundational chemical intermediate.



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Caption: Workflow of **2,3,5-Trichlorophenol** as a chemical intermediate.

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